

Technical Support Center: Optimizing Fura-4F Pentapotassium Salt

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Compound of Interest

Compound Name: Fura-4F, Pentapotassium salt

CAS No.: 299172-08-0

Cat. No.: B1147991

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Topic: Optimization of Loading Concentration & Experimental Protocols Product Form: Cell-Impermeant Pentapotassium Salt (Not AM Ester) Application: Patch Clamp (Whole-cell), Microinjection, Permeabilized Cells^[1]^[2]

Executive Summary

You have chosen Fura-4F pentapotassium salt, a ratiometric calcium indicator designed for low-affinity measurements (

).^[1] Unlike the high-affinity standard Fura-2 (

), Fura-4F is engineered to measure higher calcium peaks (up to

) and, critically, to minimize the "observer effect" where the dye itself buffers the calcium transient you are trying to measure.^[1]

Because this is the salt form, it is membrane-impermeant.^[1]^[3] You cannot load it by incubating cells in the media. It must be physically introduced into the cytosol, most commonly via a patch-clamp pipette.^[1]

Part 1: The Golden Ratio – Optimization Guides

Q1: What is the optimal concentration of Fura-4F to add to my internal pipette solution?

Direct Answer: For most whole-cell patch-clamp experiments, the optimal range is 50

M to 200

M.[\[1\]](#)

The Technical Rationale: In patch-clamp fluorometry, you face a trade-off between Signal-to-Noise Ratio (SNR) and Intracellular Buffering.[\[1\]](#)[\[2\]](#)

- The Lower Limit (50

M): Below this concentration, photon flux is often insufficient for ratiometric imaging (340/380 nm excitation), leading to noisy ratios.[\[1\]](#)

- The Upper Limit (200

M+): Although Fura-4F has a lower affinity than Fura-2, adding it at high concentrations (e.g., 500

M) adds significant exogenous buffering capacity (

) to the cell.[\[1\]](#) This slows down calcium diffusion and blunts the kinetics of fast transients.

Optimization Protocol: Start at 100

M.

- If signal is weak: Check your optical path (lamp intensity, exposure time) before increasing dye concentration.[\[1\]](#)[\[2\]](#)
- If kinetics look sluggish: Decrease to 50

M.

Q2: How does Fura-4F minimize the "Buffering Artifact" compared to Fura-2?

Direct Answer: Fura-4F buffers approximately 5-fold less calcium than Fura-2 at the same concentration.^{[1][2]}

The Science: The buffering capacity added by a dye () is inversely proportional to its dissociation constant ().^{[1][2]}

(Simplified for resting calcium levels)^[1]

- Fura-2 (): At 100 M loading, ^[1] This dominates the cell's endogenous buffering ().^[1]
- Fura-4F (): At 100 M loading, ^[1] This is much closer to physiological endogenous buffering, preserving the natural shape of calcium spikes.^[1]

Part 2: Troubleshooting & Diagnostics

Q3: I am getting zero fluorescence after establishing a whole-cell mode. Why?

Diagnostic Checklist:

- Access Resistance (

): The salt form relies on diffusion from the pipette into the cytosol.[1] If your

is high (>20 M

), diffusion is restricted.[1][2]

- Time Constant: Diffusion is not instant.[1][2] For a small cell (10–15 pF), equilibration takes 2–5 minutes.[1] For large cells (e.g., oocytes, cardiomyocytes), it can take 10–20 minutes.[1]
- Light Path: Ensure your shutter is open and the UV filter wheel is spinning/switching correctly.[2]

Q4: My calculated Calcium values are consistently too high/low. How do I calibrate?

Direct Answer: You cannot rely on the generic

(770 nM).[1][2] You must perform an In Vivo Calibration or a Pseudo-In Vivo Calibration.[1][2]

The Problem: The viscosity and ionic strength of cytoplasm shift the

and the dynamic range (

,

) compared to a cuvette.

The Solution (Pipette Calibration Method):

- Measure

: Fill a pipette with internal solution containing 10 mM EGTA and 0 mM

(plus Fura-4F). Patch a cell and wait for equilibration.[2] Record the ratio.

- Measure

: Fill a pipette with internal solution containing 10 mM

(saturating Ca). Patch a different cell. Record the ratio.

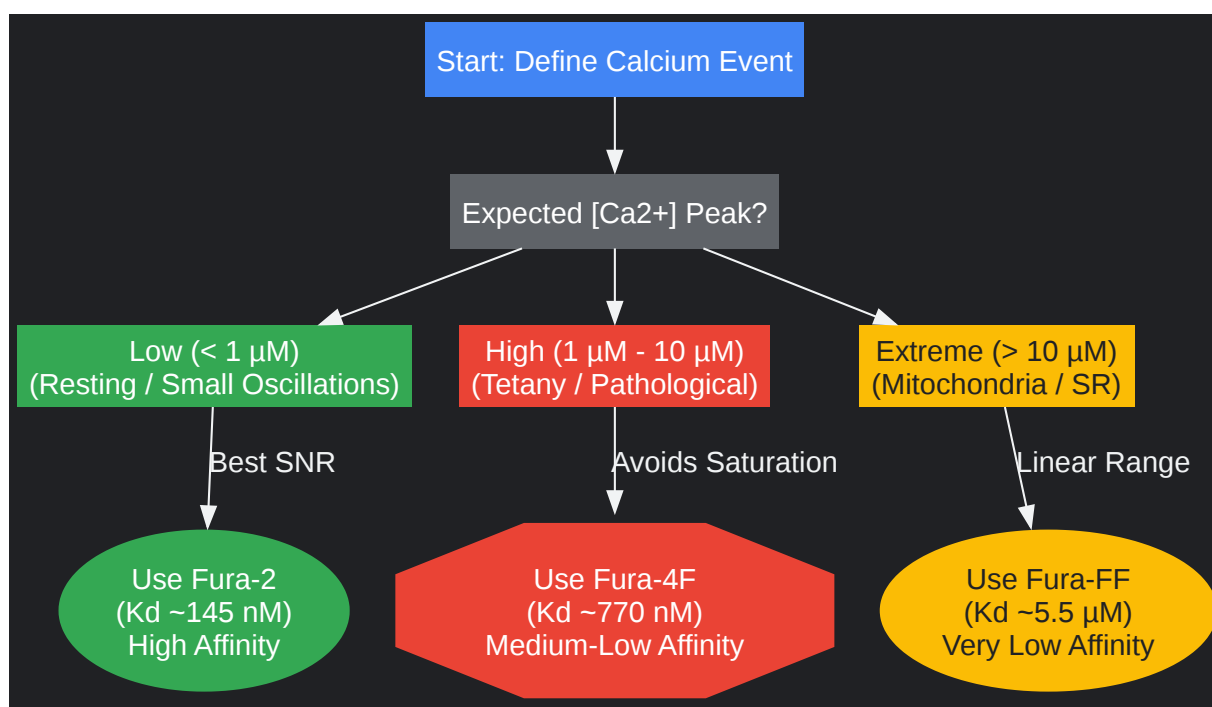
- Calculate: Use the Grynkiewicz equation with these empirically determined

and
values.

Part 3: Visualization & Workflows

Figure 1: Dye Selection Decision Tree

Use this logic to confirm Fura-4F is the correct tool for your physiological event.

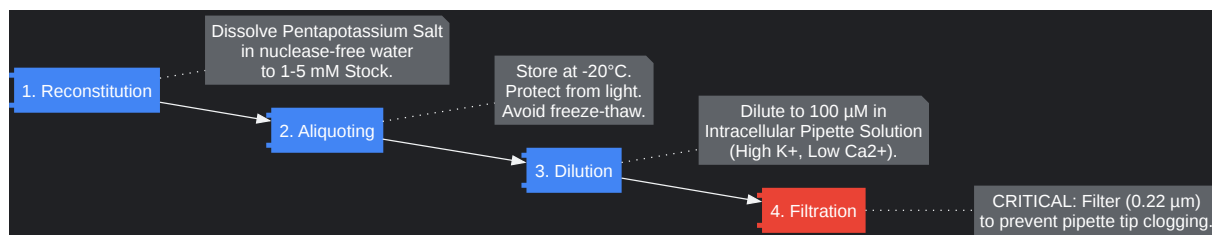


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Caption: Decision logic for selecting Fura variants based on calcium affinity (). Fura-4F bridges the gap between cytosolic resting levels and pathological peaks.[1]

Figure 2: Pipette Loading Workflow

Step-by-step protocol to ensure stability and solubility.



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Caption: Preparation workflow for Fura-4F Pentapotassium Salt. Filtration (Step 4) is critical for patch-clamp success.

Part 4: Data Summary & Specifications

Property	Value / Specification	Notes
Molecule	Fura-4F Pentapotassium Salt	Cell-impermeant; requires physical loading.[1][2]
	~770 nM (at 22°C)	Significantly higher than Fura-2 (~145 nM).[1]
Excitation	340 nm (Bound) / 380 nm (Free)	Ratiometric shift.[1][2]
Emission	~510 nm	Green emission.[1][2]
Solubility	Water, Aqueous Buffers	Do not use DMSO/Pluronic (that is for AM esters).[1][2]
Opt. Concentration	50 - 200 M	In pipette solution.
Mg Sensitivity	Low	Less interference than older dyes.[1]

References

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